

Essential Safety and Disposal Guidance for Hpk1-IN-4

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Compound of Interest

Compound Name: Hpk1-IN-4

Cat. No.: B8223665

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For laboratory professionals engaged in groundbreaking research and development, the proper handling and disposal of chemical compounds is paramount. This document provides a comprehensive guide to the safe disposal of **Hpk1-IN-4**, a potent inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1). Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

While a specific Safety Data Sheet (SDS) for **Hpk1-IN-4** is not publicly available, this guidance is informed by the SDS for the structurally related compound, Hpk1-IN-16, and general best practices for the disposal of laboratory chemicals. Researchers must always consult with their institution's Environmental Health and Safety (EHS) department for site-specific protocols and to ensure compliance with all local, state, and federal regulations.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **Hpk1-IN-4** is the first step in safe handling and disposal. The following table summarizes key data for this compound.

Property	Value	Reference
CAS Number	2739844-28-9	[1]
Molecular Formula	C ₂₃ H ₂₆ N ₆ O ₃	[1]
Molecular Weight	434.49 g/mol	[1]
Storage	Store at -20°C	[1]

Hazard Identification and Personal Protective Equipment (PPE)

Based on the GHS classification for the related compound Hpk1-IN-16, **Hpk1-IN-4** should be handled with caution. The potential hazards include:

- Acute Oral Toxicity: Harmful if swallowed.
- Aquatic Toxicity: May be very toxic to aquatic life with long-lasting effects.

Therefore, appropriate Personal Protective Equipment (PPE) must be worn at all times when handling **Hpk1-IN-4**. This includes:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area, such as a chemical fume hood, to avoid inhalation.

Step-by-Step Disposal Procedure

The primary disposal method for **Hpk1-IN-4** and its containers is through an approved hazardous waste disposal program.

- Waste Segregation:

- Do not mix **Hpk1-IN-4** waste with other waste streams unless explicitly permitted by your institution's EHS department.
- Collect all solid waste (e.g., contaminated gloves, weigh paper, pipette tips) in a designated, properly labeled hazardous waste container.
- Collect all liquid waste (e.g., unused solutions) in a separate, compatible, and clearly labeled hazardous waste container.
- Container Labeling:
 - All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Hpk1-IN-4**," and the associated hazards (e.g., "Toxic," "Hazardous to the Aquatic Environment").
- Storage of Waste:
 - Store waste containers in a designated satellite accumulation area.
 - Keep containers tightly sealed when not in use.
- Waste Pickup:
 - Contact your institution's EHS department to schedule a pickup for the hazardous waste. Do not attempt to dispose of **Hpk1-IN-4** down the drain or in regular trash.

Spill and Emergency Procedures

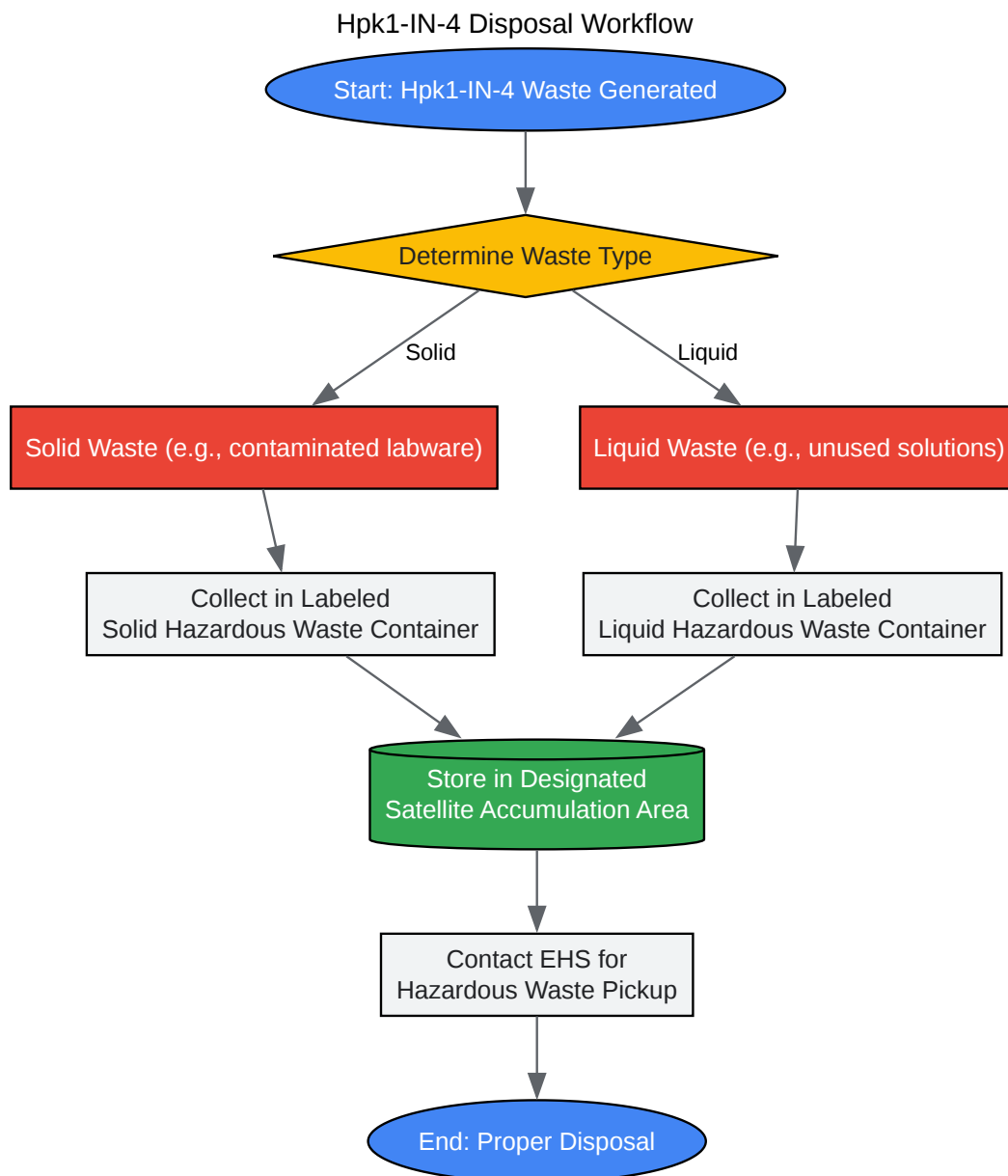
In the event of a spill or exposure:

- Spill:
 - Evacuate the immediate area.
 - Wear appropriate PPE before attempting to clean the spill.
 - For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal as hazardous waste.

- For large spills, contact your EHS department immediately.
- Exposure:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
 - Ingestion: If swallowed, wash out the mouth with water provided the person is conscious. Call a physician. Do not induce vomiting.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Hpk1-IN-4**.



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Caption: Logical workflow for the safe disposal of **Hpk1-IN-4** waste.

By adhering to these guidelines, researchers can ensure the safe and responsible management of **Hpk1-IN-4** in the laboratory, fostering a culture of safety and environmental stewardship.

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References

- 1. glpbio.com [glpbio.com]
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